

An In-depth Technical Guide to the Physical Properties of Methylsulfonyl Cyanide

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Compound of Interest

Compound Name: Methanesulfonyl cyanide

CAS No.: 24225-08-9

Cat. No.: B141364

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of methylsulfonyl cyanide (CAS No: 24225-08-9). Intended for researchers, scientists, and professionals in drug development, this document synthesizes available data on the compound's molecular and bulk properties. It offers a detailed exploration of its structure, thermal behavior, density, and spectroscopic signature. Furthermore, this guide presents field-proven, step-by-step experimental protocols for the determination of key physical parameters, ensuring scientific integrity and reproducibility. The methodologies are designed as self-validating systems, emphasizing the causality behind experimental choices. All data and claims are substantiated with in-text citations and a complete reference list.

Introduction

Methylsulfonyl cyanide, also known as **methanesulfonyl cyanide**, is a bifunctional organic molecule incorporating both a sulfonyl group and a nitrile moiety.^{[1][2][3][4][5][6][7][8][9]} Its unique electronic and structural features make it a compound of interest in organic synthesis. The electron-withdrawing nature of both the methylsulfonyl and cyano groups significantly

influences the reactivity of the adjacent carbon atom, rendering it a potentially useful building block in the synthesis of more complex molecules. A thorough understanding of its physical properties is paramount for its safe handling, storage, and application in synthetic protocols, as well as for the characterization of reaction products. This guide aims to consolidate the known physical data for methylsulfonyl cyanide and to provide robust methodologies for its empirical determination.

Molecular and Physical Properties

The fundamental physical and molecular characteristics of methylsulfonyl cyanide are summarized in the table below. These values have been compiled from various chemical databases and literature sources.

Property	Value	Source(s)
CAS Number	24225-08-9	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₂ H ₃ NO ₂ S	[1] [3] [4] [10] [5] [6] [7] [8] [9]
Molecular Weight	105.12 g/mol	[1] [2] [3] [4] [7] [8] [9]
IUPAC Name	Methylsulfonylformonitrile	[3] [10] [5]
Melting Point	77-78 °C (Conflicting data exists)	[11]
Boiling Point	186.4 °C at 760 mmHg; 68-69 °C at 15 mmHg	[2] [5] [6] [12] [13]
Density	1.383 g/cm ³	[2] [5] [6]
Refractive Index (n _D ²⁰)	1.4301	[12] [13]
Flash Point	66.6 °C	[5] [6]
Solubility	Data not widely available	[6]

Thermal Properties: A Closer Look

There is a notable discrepancy in the reported boiling points of methylsulfonyl cyanide. The value of 186.4 °C at atmospheric pressure (760 mmHg) is cited in several chemical databases.

[2][5][6][14] However, a detailed synthetic procedure in Organic Syntheses reports a boiling point of 68-69 °C at a reduced pressure of 15 mmHg.[12][13] This suggests that the compound may be susceptible to decomposition at its atmospheric boiling point, and vacuum distillation is the preferred method for purification.

Similarly, conflicting data exists for the melting point. One supplier reports a melting point of 77-78 °C, while other sources indicate that this information is not available.[6][11] This discrepancy highlights the importance of empirical verification of physical properties for any new batch of the compound.

Spectroscopic Profile

A comprehensive spectroscopic analysis is crucial for the unambiguous identification and purity assessment of methylsulfonyl cyanide.

- Infrared (IR) Spectroscopy: A published synthesis provides key IR absorption peaks for the liquid film at 2195 cm^{-1} (strong, $\text{C}\equiv\text{N}$ stretch), 1370 cm^{-1} (strong, asymmetric SO_2 stretch), and 1170 cm^{-1} (strong, symmetric SO_2 stretch).[13] PubChem also lists a vapor-phase IR spectrum, which can be a useful reference.[15]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to be simple due to the single methyl group. The reported ^1H NMR spectrum in CDCl_3 shows a singlet at δ 3.43 ppm, corresponding to the three equivalent protons of the methyl group.[13]
 - ^{13}C NMR: While an experimental spectrum for methylsulfonyl cyanide is not readily available in the searched literature, predictions can be made based on typical chemical shifts. One would expect two signals: one for the methyl carbon (CH_3) in the range of 30-40 ppm and another for the nitrile carbon ($\text{C}\equiv\text{N}$) in the range of 110-120 ppm.[16][17] The significant downfield shift of the methyl carbon is due to the strong deshielding effect of the adjacent sulfonyl group.
- Mass Spectrometry (MS): The electron ionization mass spectrum would be expected to show the molecular ion peak (M^+) at $m/z = 105$. PubChem indicates the availability of GC-MS data for this compound.[15]

Experimental Protocols for Physical Property Determination

The following section provides detailed, step-by-step methodologies for the determination of the key physical properties of methylsulfonyl cyanide. These protocols are designed to be self-validating and emphasize the rationale behind each step.

Melting Point Determination

Rationale: The melting point is a critical indicator of a crystalline solid's purity. A sharp melting range (typically 0.5-1.0 °C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range. This protocol utilizes a standard digital melting point apparatus.

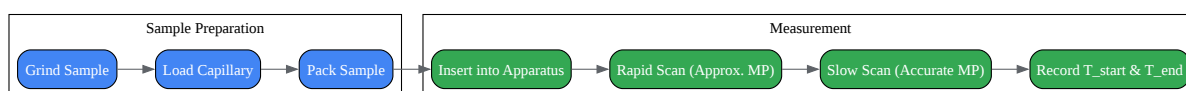
Apparatus:

- Digital melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional)

Procedure:

- **Sample Preparation:** If the methylsulfonyl cyanide sample consists of large crystals, gently crush it to a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.
- **Capillary Loading:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the compound will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to pack the sample tightly into the bottom. The packed sample should be 2-3 mm in height.

- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Initial Measurement:** Heat the block rapidly (approximately 10-15 °C per minute) to obtain an approximate melting point. This provides a target range for a more accurate measurement.
- **Accurate Measurement:** Allow the apparatus to cool to at least 20 °C below the approximate melting point. Prepare a new capillary with the sample. Heat the block at a slow rate of 1-2 °C per minute.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample has completely liquefied. This range is the melting point of the sample.
- **Validation:** Repeat the accurate measurement at least once to ensure reproducibility. The results should be consistent within 1 °C.



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Caption: Workflow for Melting Point Determination.

Boiling Point Determination (Micro Method)

Rationale: Given the potential for decomposition at atmospheric pressure, a micro boiling point determination using a capillary method is recommended. This technique requires only a small amount of sample and is suitable for determining the boiling point at ambient pressure or under vacuum. The boiling point is reached when the vapor pressure of the liquid equals the external pressure.^{[1][2]}

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (Thiele tube with heating oil or a heating block)
- Clamp and stand

Procedure:

- Sample Preparation: Add 0.5-1 mL of methylsulfonyl cyanide to a small test tube.
- Capillary Insertion: Place a capillary tube (sealed end up) into the test tube containing the liquid.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath (e.g., Thiele tube). The heat should be applied slowly and evenly.
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- Data Recording: Continue heating until a rapid and continuous stream of bubbles is observed. Then, remove the heat source. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.
- Validation: Allow the apparatus to cool and repeat the measurement to ensure the result is reproducible.



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Caption: Workflow for Micro Boiling Point Determination.

Solubility Determination

Rationale: The solubility of a compound in various solvents provides insight into its polarity and potential intermolecular interactions. A systematic approach using solvents of varying polarity is employed.^{[3][18][19]}

Apparatus:

- Small test tubes
- Graduated pipettes or cylinders
- Vortex mixer (optional)
- Spatula

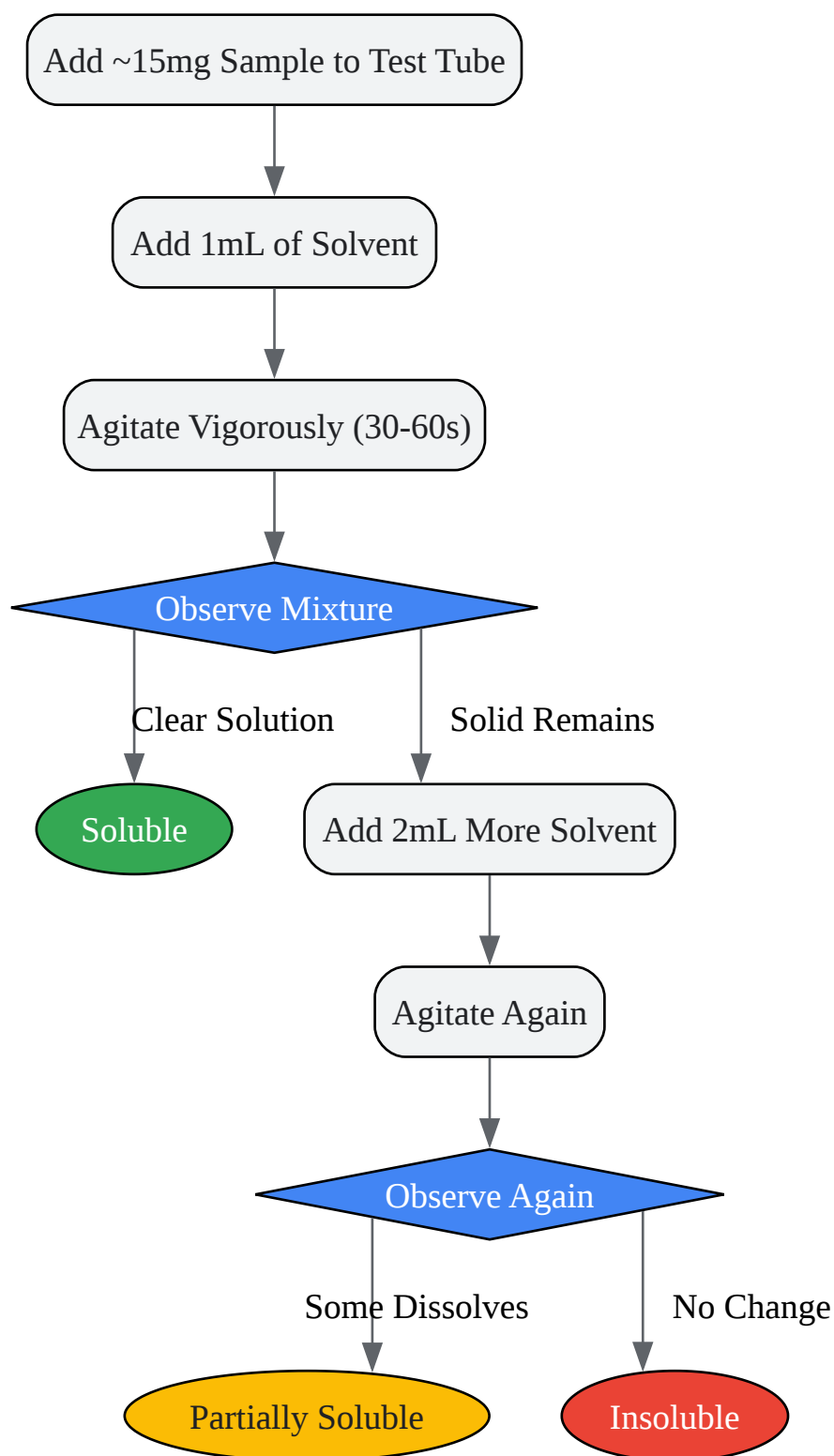
Solvents:

- Water (polar, protic)
- Ethanol (polar, protic)
- Acetone (polar, aprotic)
- Dichloromethane (nonpolar)
- Toluene (nonpolar)

- Hexane (nonpolar)

Procedure:

- Sample Preparation: In a series of labeled test tubes, add approximately 10-20 mg of methylsulfonyl cyanide.
- Solvent Addition: To the first test tube, add 1 mL of the chosen solvent.
- Mixing: Agitate the mixture vigorously for 30-60 seconds. A vortex mixer can be used for consistent mixing.
- Observation: Observe the mixture against a well-lit background.
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains.
 - Insoluble: The solid does not appear to dissolve.
- Incremental Solvent Addition: If the compound is insoluble, add another 2 mL of the solvent and mix again. Observe for any changes in solubility.
- Data Recording: Record the solubility as soluble, partially soluble, or insoluble for each solvent.
- Systematic Testing: Repeat the procedure for each of the selected solvents.



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Caption: Systematic Workflow for Solubility Testing.

Safety and Handling

Methylsulfonyl cyanide is classified as a combustible liquid and is toxic if swallowed.[3] It may also cause skin and serious eye irritation, as well as respiratory irritation.[3] Therefore, appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. All manipulations should be carried out in a well-ventilated fume hood.

Conclusion

This technical guide has consolidated the available data on the physical properties of methylsulfonyl cyanide and provided detailed, reliable protocols for their experimental determination. The discrepancies in the reported melting and boiling points underscore the necessity for careful empirical verification in a research setting. The spectroscopic data provides a solid foundation for the identification and characterization of this compound. By adhering to the outlined experimental procedures and safety precautions, researchers can confidently and safely work with methylsulfonyl cyanide in their synthetic endeavors.

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